Application Note: Regioselective N-Methylation of Tacrine via Methyl Iodide Protocol

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Compound of Interest

Compound Name:	*N-Methyltacrine*
CAS No.:	*136297-33-1*
Cat. No.:	*B162785*

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Abstract & Objective

This application note details the protocol for the N-methylation of tacrine (9-amino-1,2,3,4-tetrahydroacridine) using methyl iodide (MeI). This reaction is a critical derivatization step in medicinal chemistry to generate 9-amino-10-methyl-1,2,3,4-tetrahydroacridinium iodide (Tacrine Methiodide).

Unlike simple aliphatic amines, tacrine possesses two potential nucleophilic sites: the exocyclic 9-amino group and the endocyclic N-10 ring nitrogen. This protocol leverages the specific electronic properties of the acridine scaffold to achieve regioselective alkylation at the N-10 position, yielding a quaternary ammonium salt. This derivative is frequently employed to study blood-brain barrier (BBB) permeability (as the permanent charge prevents BBB crossing) or as a precursor for radiolabeled tracers (e.g., [

C]-labeling).

Scientific Theory & Mechanism

Regioselectivity of Alkylation

The reaction is a classic S

2 nucleophilic substitution. The regioselectivity is governed by the electronic distribution of the 9-aminoacridine system:

- Exocyclic Amine (9-NH

  ): The lone pair on this nitrogen is heavily delocalized into the aromatic acridine ring system (vinylogous amidine character). This resonance stabilization significantly reduces its nucleophilicity.

- Endocyclic Nitrogen (N-10): This nitrogen retains significant electron density and pyridine-like character. Consequently, it acts as the primary nucleophile, attacking the soft electrophile (methyl iodide).

Reaction Pathway

The reaction proceeds via the direct attack of the N-10 lone pair on the methyl group of MeI, displacing the iodide ion. The resulting product is an ionic salt, which typically precipitates from non-polar or semi-polar organic solvents, driving the equilibrium toward completion.

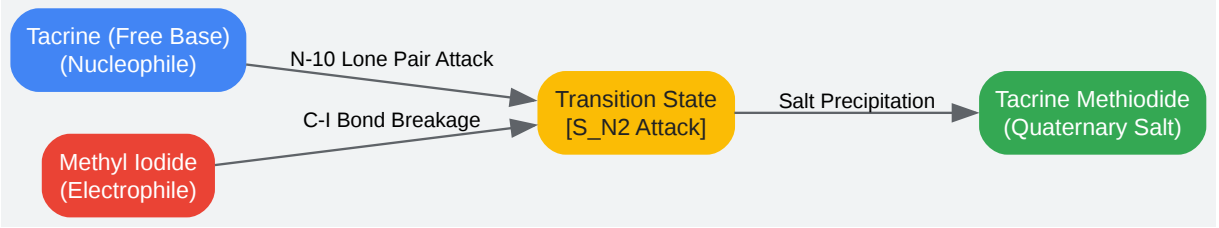

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Figure 1: Mechanistic pathway of Tacrine N-methylation. The N-10 nitrogen selectively attacks Methyl Iodide.

Safety Framework (Critical)

WARNING: Methyl Iodide (MeI) is a volatile neurotoxin and suspected carcinogen.[1] It alkylates DNA directly. Strict adherence to the following safety matrix is mandatory.

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Hazard Class	Risk Description	Mitigation Strategy
Inhalation Toxicity	High volatility (BP 42°C); causes pulmonary edema and CNS depression.	Zero-tolerance: Handle ONLY in a functioning fume hood.
Skin Absorption	Penetrates standard nitrile gloves rapidly.	Use Silver Shield/4H laminate gloves or double-glove with thick nitrile and change immediately upon splash.
Carcinogenicity	Direct alkylating agent.	Designate a "Hot Zone" in the hood. Use disposable bench liners.
Spill Control	Volatile liquid spill.[1]	Keep 10% Sodium Thiosulfate solution nearby to neutralize spills immediately.

Materials & Equipment

Reagents

- Tacrine (Free Base): 1.0 eq (If starting with Tacrine HCl, neutralize with 1M NaOH and extract into DCM first).
- Methyl Iodide (MeI): 1.5 - 2.0 eq (Excess ensures completion).
- Solvent: Acetone (HPLC Grade) or Acetonitrile. Note: Acetone is preferred as the iodide salt is insoluble in it, facilitating isolation by filtration.
- Wash Solvent: Cold Diethyl Ether.

Equipment

- Round-bottom flask (RBF) with 14/20 or 24/40 joint.
- Reflux condenser with inert gas inlet (Nitrogen/Argon).
- Magnetic stir plate and stir bar.

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- Vacuum filtration setup (Buchner funnel).
- Oil bath (set to 45-50°C).

Experimental Protocol

Phase 1: Preparation

- Setup: Oven-dry all glassware. Assemble the reaction vessel under a nitrogen atmosphere.
- Dissolution: In the RBF, dissolve Tacrine (1.0 mmol, 198 mg) in Acetone (5 mL). Ensure the solid is completely dissolved. If Tacrine is not fully soluble, add a minimum amount of Methanol (0.5 mL) to aid solubility, though pure acetone is preferred for precipitation.

Phase 2: Reaction

- Addition: While stirring at room temperature, add Methyl Iodide (1.5 mmol, 94 µL) dropwise via a gas-tight syringe.
  - Caution: MeI is dense and volatile. Do not pipette by mouth or open vessel.
- Heating: Equip the condenser. Warm the solution to a gentle reflux (approx. 45°C) or stir vigorously at room temperature in a sealed pressure tube.
  - Observation: A yellow/orange precipitate should begin to form within 30–60 minutes.
- Duration: Stir for 4–12 hours. Monitor consumption of starting material via TLC (Eluent: DCM/MeOH 9:1). The starting material (free base) will move; the product (salt) will stay at the baseline.

Phase 3: Workup & Isolation

- Precipitation: Cool the reaction mixture to 0°C in an ice bath for 30 minutes to maximize precipitation.
- Filtration: Filter the solid using a Buchner funnel under vacuum.
- Washing: Wash the filter cake with Cold Acetone (2 x 2 mL) followed by Cold Diethyl Ether (2 x 5 mL) to remove unreacted MeI and impurities.

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- Drying: Dry the solid under high vacuum (0.1 mmHg) at room temperature for 4 hours.

Phase 4: Waste Neutralization

- Quenching: Treat the mother liquor (filtrate) with 10% aqueous Sodium Thiosulfate to destroy excess Methyl Iodide before disposal.

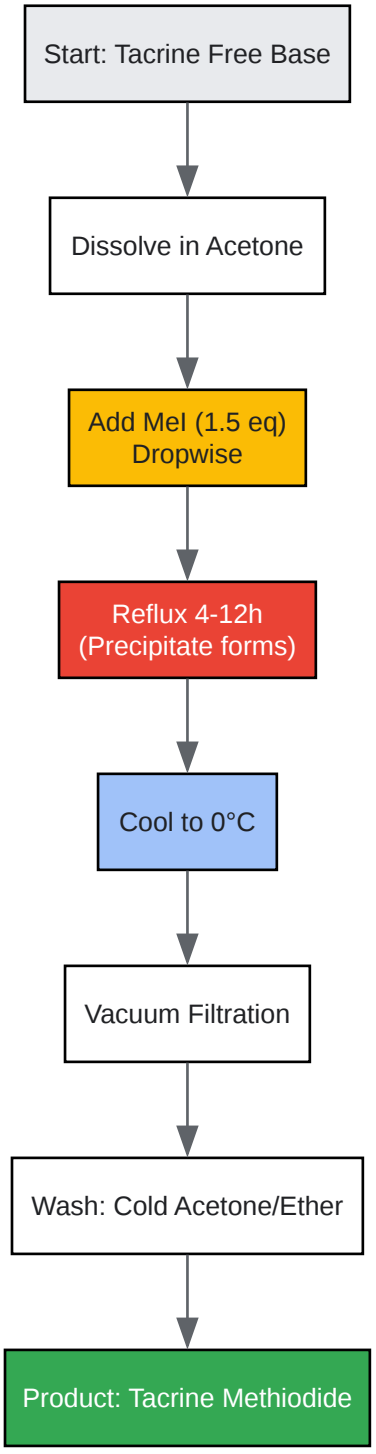

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Figure 2: Step-by-step experimental workflow for the synthesis of Tacrine Methiodide.[2]

Characterization & Data Analysis

The resulting product, 9-amino-10-methyl-1,2,3,4-tetrahydroacridinium iodide, should be characterized to confirm the quaternary structure.

Technique	Expected Result	Interpretation
Appearance	Bright yellow/orange powder	Distinct from the pale yellow/white of the free base.
Melting Point	> 250°C (Decomposition)	Ionic salts typically have very high melting points compared to the free base (MP ~183°C).
1H-NMR (DMSO-d6)	Singlet at δ 4.0 – 4.2 ppm (3H)	Diagnostic peak for N-CH . Confirms alkylation.
1H-NMR (Aromatic)	Downfield shift	The positive charge on N-10 deshields adjacent aromatic protons relative to the free base.
Mass Spectrometry	M+ = 213.14 (C H N)	Detection of the cationic parent mass (without the iodide counterion).

Troubleshooting Guide

- Issue: No precipitate forms.
  - Cause: Solvent is too polar (solubilizing the salt) or reaction is incomplete.

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- Solution: Add Diethyl Ether dropwise to the reaction mixture to force precipitation.[2] If that fails, evaporate solvent to 20% volume and cool.

- Issue: Low Yield.
  - Cause: Old Methyl Iodide (hydrolyzed).
  - Solution: MeI should be colorless. If brown/red (iodine contamination), pass it through a small plug of basic alumina or wash with thiosulfate before use.

- Issue: Product is sticky/oil.
  - Cause: Trapped solvent or impurities.
  - Solution: Triturate (grind) the oil with fresh diethyl ether until it solidifies into a powder.

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